

Application Notes and Protocols: Preparation of DiOC6(3) Stock Solution in DMSO

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Compound of Interest

Compound Name: *3,3'-Dihexyloxacarbocyanine iodide*

Cat. No.: B7765245

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Audience: Researchers, scientists, and drug development professionals.

Introduction

DiOC6(3) (**3,3'-Dihexyloxacarbocyanine iodide**) is a lipophilic, green fluorescent dye widely utilized in cellular biology.^{[1][2][3]} Its applications are concentration-dependent. At lower concentrations, it accumulates in mitochondria and is used to assess mitochondrial membrane potential, dynamics, and apoptosis.^{[2][4]} At higher concentrations, it stains the endoplasmic reticulum (ER) and other membranous structures.^{[2][4]} This document provides a detailed protocol for the preparation of a DiOC6(3) stock solution in dimethyl sulfoxide (DMSO), a common solvent for this dye.

Quantitative Data Summary

A summary of the key quantitative data for DiOC6(3) is presented in the table below for easy reference.

Property	Value	References
Molecular Weight	572.52 g/mol	[2] [5] [6]
Appearance	Orange to red crystalline solid	[1]
Solubility in DMSO	Approximately 30 mg/mL	[4] [7]
Excitation Wavelength (λ_{ex})	483-487 nm	[1] [5] [8]
Emission Wavelength (λ_{em})	501-504 nm	[1] [5] [8]
Recommended Stock Solution Concentration	1 - 10 mM in DMSO	[9]
Recommended Working Concentration	1 - 10 μM in a suitable buffer (e.g., PBS)	[9]
Storage Conditions (Solid)	-20°C, protected from light	[7]
Storage Conditions (Stock Solution)	-20°C in aliquots, protected from light	[9]

Experimental Protocol: Preparation of a 10 mM DiOC6(3) Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of DiOC6(3) in DMSO.

3.1. Materials

- DiOC6(3) powder (Molecular Weight: 572.52 g/mol)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Calibrated micropipettes
- Analytical balance

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Procedure

- Pre-weighing Preparation: Before opening, allow the vial of DiOC6(3) powder to equilibrate to room temperature to prevent condensation of moisture.
- Weighing DiOC6(3): Carefully weigh out 5.73 mg of DiOC6(3) powder using an analytical balance and transfer it to a microcentrifuge tube or an amber vial.
- Adding DMSO: Add 1 mL of anhydrous or high-purity DMSO to the tube containing the DiOC6(3) powder.
- Dissolution: Close the tube tightly and vortex thoroughly until the DiOC6(3) is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs. [\[10\]](#) The solution should be clear and orange-colored.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in light-protecting microcentrifuge tubes.
- Storage: Store the aliquots at -20°C, protected from light.[\[9\]](#) When stored properly, the stock solution should be stable for several months.

3.3. Preparation of Working Solution

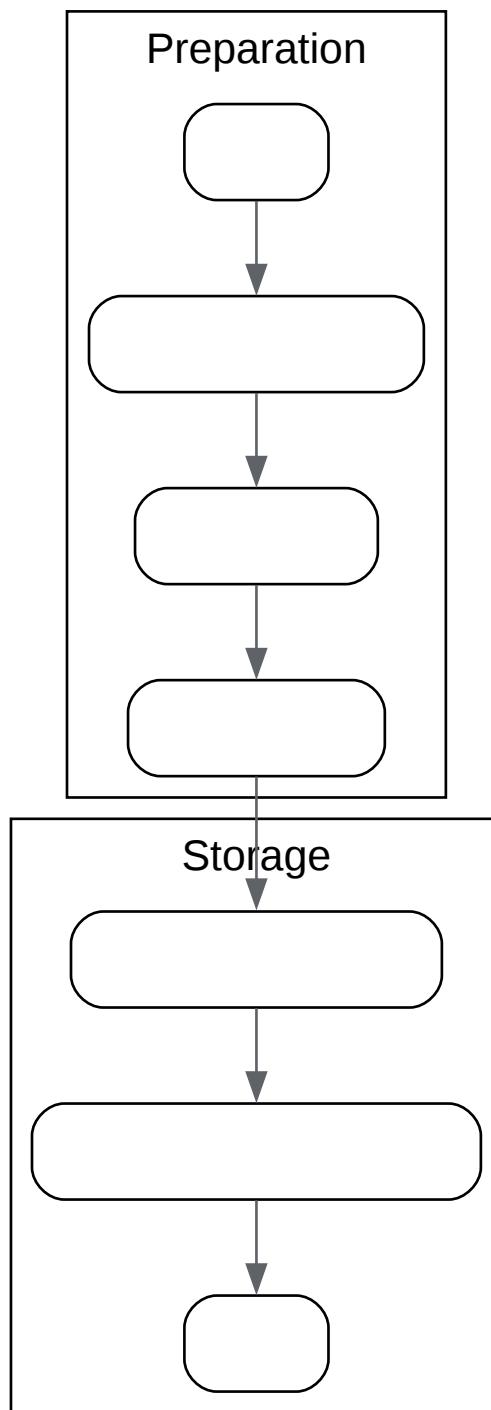
To prepare a working solution, the stock solution is further diluted in a suitable buffer, such as phosphate-buffered saline (PBS). For example, to prepare a 10 μ M working solution from a 10 mM stock solution, perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock solution to 999 μ L of buffer). The working solution should be used immediately and not stored.[\[9\]](#)

Diagrams

4.1. Experimental Workflow

The following diagram illustrates the key steps in the preparation of the DiOC6(3) stock solution.

Workflow for DiOC6(3) Stock Solution Preparation



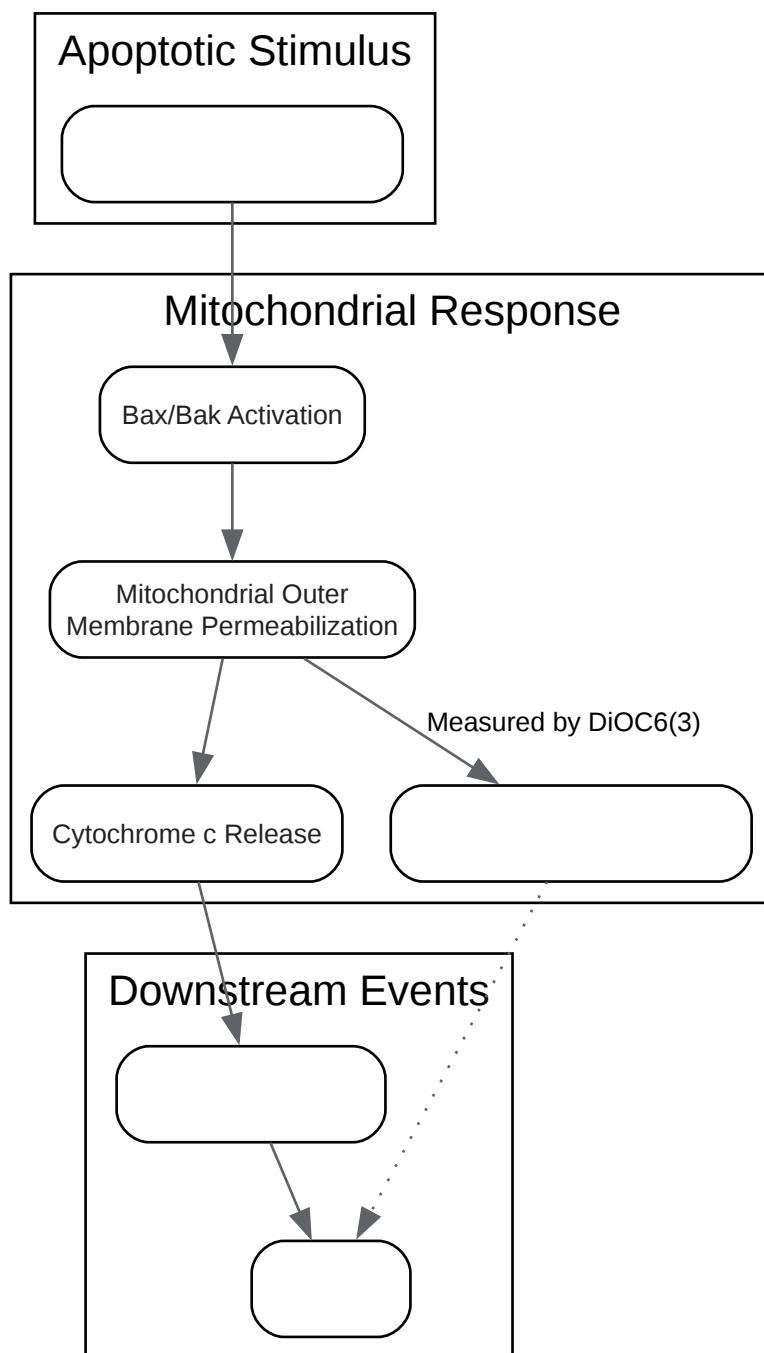
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Caption: Workflow for preparing a DiOC6(3) stock solution in DMSO.

4.2. Signaling Pathway Application Example

DiOC6(3) is often used to measure changes in mitochondrial membrane potential ($\Delta\Psi_m$), a key indicator of cell health and apoptosis. The following diagram shows a simplified representation of the apoptotic pathway leading to changes in $\Delta\Psi_m$.

Apoptotic Signaling and Mitochondrial Membrane Potential



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Caption: Role of $\Delta\Psi_m$ in apoptosis, measurable with DiOC6(3).

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